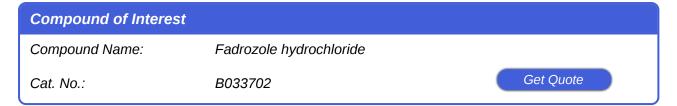


Fadrozole hydrochloride solubility in DMSO and preparation of stock solutions

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Fadrozole Hydrochloride: Solubility in DMSO and Stock Solution Preparation

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

Fadrozole hydrochloride is a potent and selective non-steroidal aromatase inhibitor used in research to study estrogen-dependent processes and as a potential therapeutic agent.[1][2][3] This document provides detailed information on the solubility of **fadrozole hydrochloride** in dimethyl sulfoxide (DMSO) and a comprehensive protocol for the preparation of stock solutions for experimental use.

Introduction to Fadrozole Hydrochloride

Fadrozole hydrochloride (also known as CGS 16949A) is a competitive inhibitor of aromatase (cytochrome P450 19A1), the key enzyme responsible for the conversion of androgens to estrogens.[1][2] By blocking this final step in estrogen biosynthesis, fadrozole effectively reduces circulating estrogen levels.[1][4] This property makes it a valuable tool in studying the role of estrogens in various physiological and pathological processes, including hormone-receptor-positive breast cancer.[1][5]



Solubility Data

The solubility of **fadrozole hydrochloride** in DMSO can vary, and it is advisable to consult the manufacturer's product data sheet. However, a summary of publicly available solubility data is presented in Table 1. The variability in reported solubility may be due to factors such as the purity of the compound, the water content of the DMSO, and the methods used for dissolution. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions, as DMSO is hygroscopic and absorbed moisture can reduce the solubility of the compound.[6]

Table 1: Reported Solubility of Fadrozole Hydrochloride in DMSO

Solubility (mg/mL)	Molar Equivalent	Source
10 mg/mL	~38.5 mM	Cayman Chemical[7][8], GlpBio[9]
>20 mg/mL	>77 mM	Sigma-Aldrich
45 mg/mL	~173.27 mM	Unnamed Source[6]
100 mg/mL	~385.02 mM	TargetMol[10]

Note: The molecular weight of **fadrozole hydrochloride** is approximately 259.7 g/mol.

Experimental Protocols Preparation of a Fadrozole Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mg/mL stock solution. The concentration can be adjusted based on the specific requirements of the experiment and the solubility data from the specific batch of the compound.

Materials:

- Fadrozole hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)



- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination, especially for cell-based assays.
- Weighing: Accurately weigh the desired amount of fadrozole hydrochloride powder. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of the powder.
- Dissolution:
 - Add the weighed fadrozole hydrochloride to a sterile tube.
 - Add the appropriate volume of anhydrous DMSO. For a 10 mg/mL solution, add 1 mL of DMSO to 10 mg of powder.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Sonication (Optional): If the compound does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes.[10] This can help to break up any small aggregates and enhance solubility.
- Visual Inspection: Ensure the solution is clear and free of any visible particulates. If particulates remain, the solution may be saturated. In this case, it can be filtered through a 0.22 µm syringe filter to remove undissolved compound.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.



Store the aliquots at -20°C or -80°C for long-term storage.[10][11] Consult the
manufacturer's recommendations for specific storage durations, which can range from 1
month at -20°C to 1 year or more at -80°C.[10][11]

Preparation of Working Solutions

For most in vitro cell culture experiments, the final concentration of DMSO should be kept low (typically ≤0.5%) to avoid solvent-induced toxicity.[11]

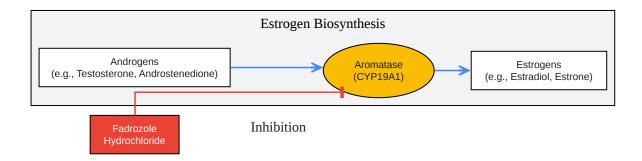
Procedure for Dilution:

- Thaw a single aliquot of the **fadrozole hydrochloride** stock solution at room temperature.
- Perform serial dilutions in sterile culture medium or an appropriate buffer (e.g., PBS) to achieve the desired final concentration.
- For example, to prepare a 10 μ M working solution from a 10 mg/mL (~38.5 mM) stock solution:
 - \circ First, prepare an intermediate dilution by adding 1 μ L of the 38.5 mM stock solution to 384 μ L of culture medium to get a 100 μ M solution.
 - \circ Then, add 100 μ L of the 100 μ M intermediate solution to 900 μ L of culture medium to obtain the final 10 μ M working solution.
- Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples.

Visualizations Signaling Pathway of Fadrozole Action

Fadrozole acts by inhibiting the aromatase enzyme, which is a key component of the steroidogenesis pathway. This inhibition leads to a reduction in the synthesis of estrogens (estrone and estradiol) from their androgen precursors (androstenedione and testosterone).





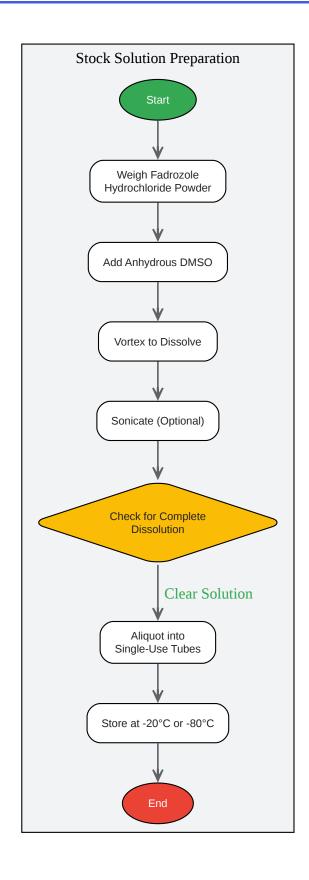
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Caption: Mechanism of action of Fadrozole Hydrochloride.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps involved in the preparation of a **fadrozole hydrochloride** stock solution.





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Caption: Workflow for Fadrozole stock solution preparation.



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